

Essential Safety and Operational Guide for Handling **trans-2,5-Diethylpiperazine**

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Compound of Interest

Compound Name: **trans-2,5-Diethylpiperazine**

Cat. No.: **B8223699**

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Disclaimer: A specific Safety Data Sheet (SDS) for **trans-2,5-Diethylpiperazine** was not readily available. The following information is primarily based on the safety data for the closely related compound, trans-2,5-Dimethylpiperazine, and should be used as a precautionary guide. [1][2][3][4][5][6][7] It is imperative to conduct a thorough risk assessment and consult with a qualified safety professional before handling this chemical.

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **trans-2,5-Diethylpiperazine**. The content herein outlines essential personal protective equipment, safe handling procedures, emergency first aid, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

Based on data for the analogous compound, trans-2,5-Dimethylpiperazine, this substance is anticipated to be a flammable solid that is toxic if it comes into contact with the skin.[4][6] It is also expected to cause severe skin burns and serious eye damage.[2][3][6]

Signal Word: Danger[2]

Primary Hazards:

- Flammable solid[2][4][6]
- Toxic in contact with skin[6]

- Causes severe skin burns and eye damage[2][6]
- Causes serious eye irritation[4][6]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of trans-2,5-Dimethylpiperazine as a proxy.

Property	Value
Appearance	White to light yellow crystalline solid
Melting Point	115-118 °C[5]
Boiling Point	162-165 °C
Flash Point	38 °C (100.4 °F) - closed cup
Solubility	50 g/100 mL in water at 20°C[5]
Molecular Formula	C8H18N2 (for trans-2,5-Diethylpiperazine)
Molecular Weight	142.24 g/mol (for trans-2,5-Diethylpiperazine)

Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is crucial when working with potentially hazardous chemicals.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][3][4][8]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory for handling this compound.

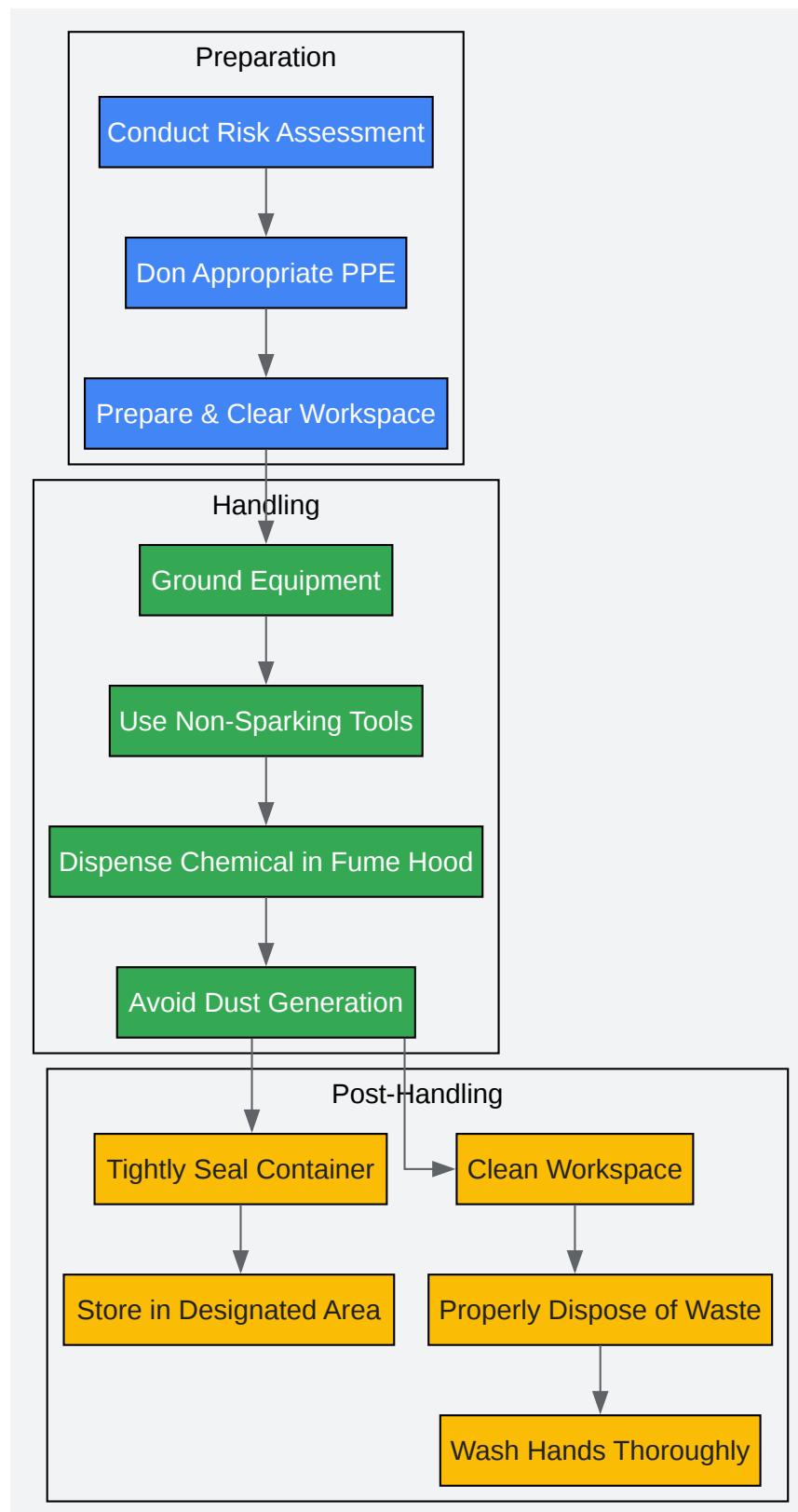
PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and additional protective clothing to prevent skin contact.[2][8]
Respiratory Protection	If dusts are generated, use a NIOSH-approved N95 dust mask or a respirator following OSHA regulations in 29 CFR 1910.134 or European Standard EN 149.[8]

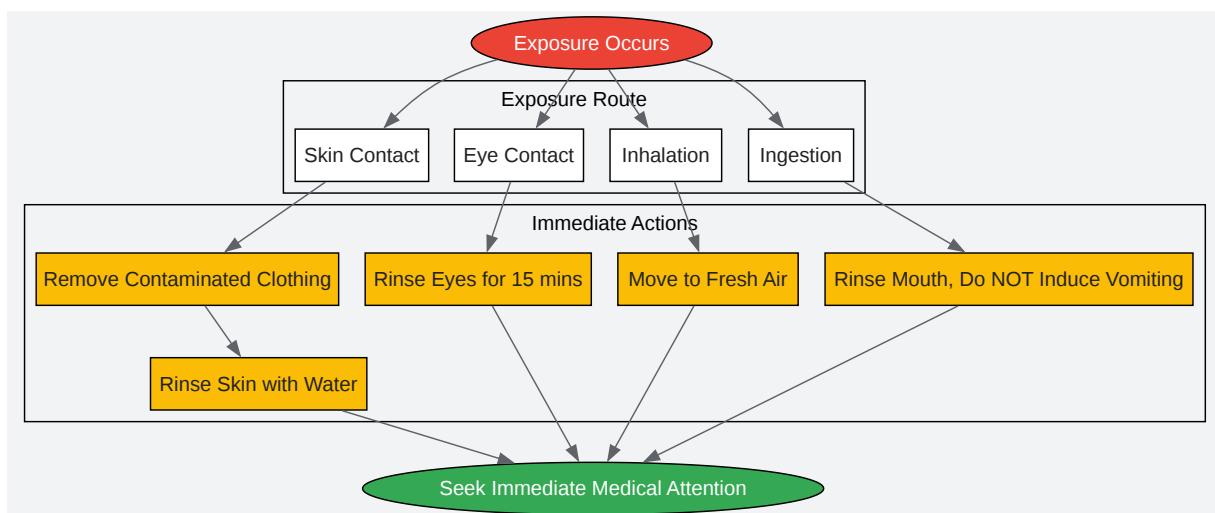
Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[2][3][4]
- Dispensing: Use non-sparking tools when handling the solid.[2][8] Avoid creating dust. If possible, handle in a closed system.[2]
- Avoidance: Do not breathe dust or vapors.[2][8] Avoid contact with skin, eyes, and clothing. [2]
- Hygiene: Wash hands thoroughly after handling the chemical.[2]

Storage Plan

- Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[[2](#)][[3](#)]
[[8](#)]
- Keep the container tightly closed.[[2](#)][[3](#)][[8](#)]
- Store in a designated "Flammables area".[[2](#)][[5](#)]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[[2](#)]
- The storage area should be locked up or otherwise accessible only to authorized personnel.
[[2](#)][[3](#)][[4](#)]





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